

Spectroscopic Profile of Bromonaphthalen-1-amine Isomers: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6-Bromonaphthalen-1-amine

CAS No.: 591253-73-5

Cat. No.: B1290061

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the spectroscopic characterization of brominated naphthalen-1-amine compounds. Due to the limited availability of public domain spectroscopic data for **6-Bromonaphthalen-1-amine**, this document presents a detailed analysis of the closely related isomer, 8-Bromonaphthalen-1-amine, as an illustrative example. The principles and methodologies described herein are directly applicable to the analysis of **6-Bromonaphthalen-1-amine**.

Accurate spectroscopic characterization is crucial for the unambiguous identification, purity assessment, and structural elucidation of synthetic compounds in drug discovery and development. This guide covers the three primary spectroscopic techniques employed for this purpose: Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Illustrative Spectroscopic Data of 8-Bromonaphthalen-1-amine

The following sections detail the spectroscopic data obtained for 8-Bromonaphthalen-1-amine. This data is presented to exemplify the expected spectral characteristics of a bromonaphthalen-1-amine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

Table 1: ^1H NMR Spectroscopic Data for 8-Bromonaphthalen-1-amine

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in publicly accessible sources			

Table 2: ^{13}C NMR Spectroscopic Data for 8-Bromonaphthalen-1-amine

Chemical Shift (δ) ppm	Assignment
Data not available in publicly accessible sources	

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The spectrum of an aromatic amine is characterized by several key absorption bands.

Table 3: IR Spectroscopic Data for 8-Bromonaphthalen-1-amine

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400 - 3250	Medium	N-H stretch (primary amine)
~3050	Medium	Aromatic C-H stretch
1620 - 1580	Medium to Strong	N-H bend (scissoring)
1600 - 1450	Medium to Strong	Aromatic C=C stretch
~1300	Strong	Aromatic C-N stretch
1050 - 1000	Medium	C-Br stretch
900 - 675	Strong	Aromatic C-H bend (out-of-plane)

Note: The values presented are typical ranges for the assigned functional groups and may vary slightly based on the specific molecular environment and experimental conditions.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. For brominated compounds, the presence of two stable isotopes of bromine (⁷⁹Br and ⁸¹Br) in nearly equal abundance results in a characteristic isotopic pattern for the molecular ion peak (M⁺) and fragment ions containing bromine.

Table 4: Mass Spectrometry Data for 8-Bromonaphthalen-1-amine^[1]

m/z	Relative Intensity	Assignment
221	High	[M] ⁺ (with ⁷⁹ Br)
223	High	[M] ⁺ (with ⁸¹ Br)
142	Medium	[M-Br] ⁺
115	Medium	[C ₉ H ₇] ⁺

Experimental Protocols

Detailed methodologies are essential for the reproducibility of spectroscopic data.

NMR Spectroscopy

A sample of the analyte (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) and transferred to an NMR tube. ^1H and ^{13}C NMR spectra are acquired on a spectrometer operating at a specific frequency (e.g., 400 MHz for ^1H). Chemical shifts are reported in parts per million (ppm) relative to an internal standard, typically tetramethylsilane (TMS).

Infrared (IR) Spectroscopy

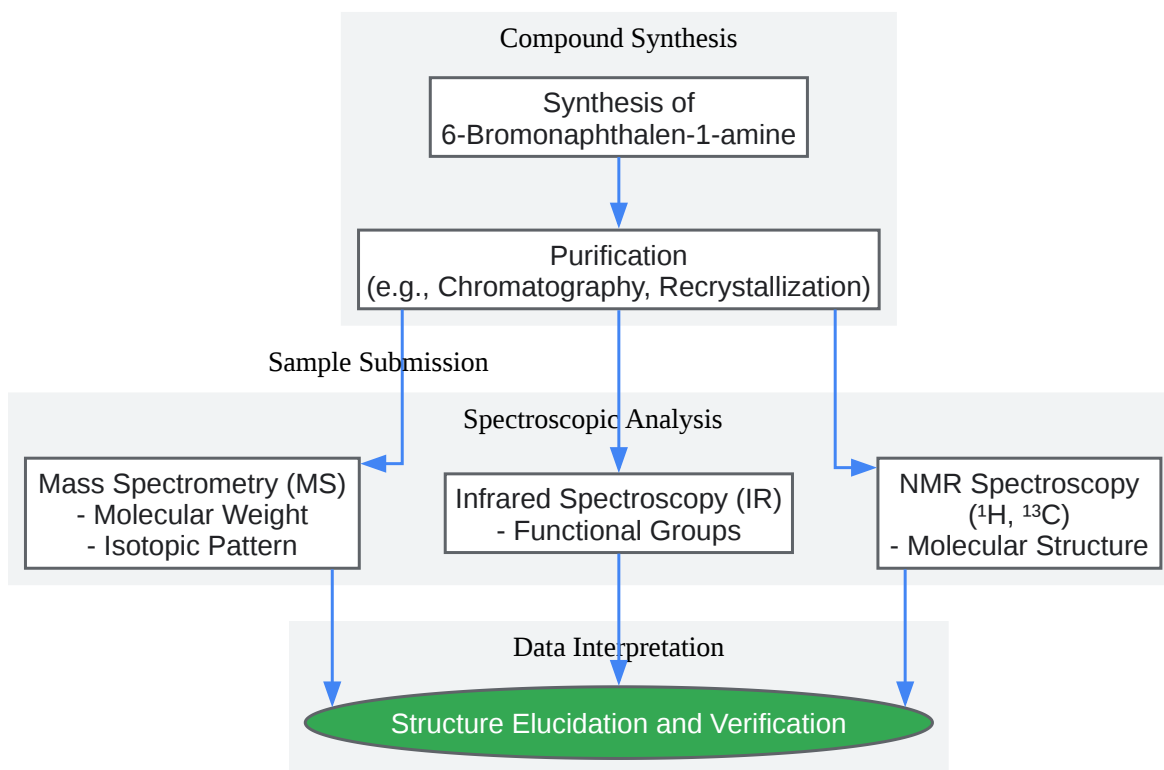
For solid samples, a small amount of the compound is finely ground with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where the solid sample is placed directly onto the crystal. The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer, typically over a range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

A dilute solution of the sample is introduced into the mass spectrometer. For volatile compounds, Gas Chromatography-Mass Spectrometry (GC-MS) with an electron ionization (EI) source is common. For less volatile or thermally labile compounds, Electrospray Ionization (ESI) coupled with liquid chromatography (LC-MS) is often employed. The instrument is scanned over a mass range that includes the expected molecular weight of the compound.

Workflow for Spectroscopic Analysis

The logical flow of spectroscopic analysis ensures a comprehensive characterization of a novel compound.



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References

- 1. 8-Bromonaphthalen-1-amine | C₁₀H₈BrN | CID 613569 - PubChem [pubchem.ncbi.nlm.nih.gov]
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